

Personal protective equipment for handling Enpp-1-IN-14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Enpp-1-IN-14

Cat. No.: B12409671

[Get Quote](#)

Essential Safety and Handling Guide for Enpp-1-IN-14

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Enpp-1-IN-14**, a potent Ectonucleotide Pyrophosphatase/Phosphodiesterase-1 (ENPP1) inhibitor. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Precautions

Enpp-1-IN-14 is a potent bioactive compound. While a specific Safety Data Sheet (SDS) for **Enpp-1-IN-14** is not readily available, data from the structurally similar compound Enpp-1-IN-1 indicates that it should be handled as a toxic substance. It is considered a pharmaceutically active ingredient that may cause moderate to severe irritation to the skin and eyes.^[1] All handling should be performed by personnel trained and familiar with the management of potent active pharmaceutical ingredients.^[1]

Key Safety Precautions:

- Avoid inhalation, and contact with skin, eyes, and clothing.^[1]
- Wear appropriate personal protective equipment (PPE) at all times.

- Handle the compound in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to prevent exposure to aerosols and residues.[\[2\]](#)
- Be aware of potential thermal decomposition, which may produce toxic gases like carbon monoxide, carbon dioxide, and nitrogen oxides.[\[1\]](#)

Personal Protective Equipment (PPE)

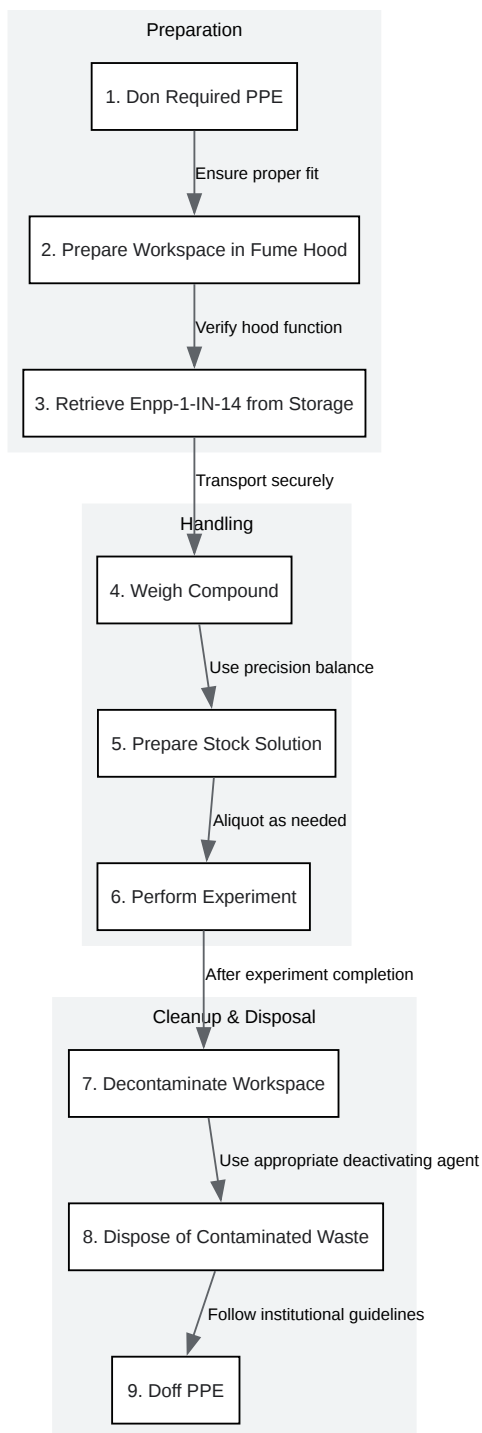
The following table summarizes the required PPE for handling **Enpp-1-IN-14**. This is based on recommendations for handling hazardous drugs and potent compounds.[\[2\]](#)[\[3\]](#)

PPE Category	Item	Specifications and Usage Notes
Hand Protection	Chemical-resistant gloves	Two pairs of chemotherapy-grade gloves are recommended. [3] Change gloves immediately if contaminated.
Eye Protection	Chemical safety goggles	Provide a complete seal around the eyes to protect from splashes.
Body Protection	Protective clothing/Gown	A disposable gown resistant to hazardous drugs is required. [3] Ensure it is worn over personal clothing.
Respiratory Protection	NIOSH/MSHA-approved respirator	Use when there is a risk of aerosol generation and the handling is not performed in a contained system like a fume hood.

Experimental Workflow for Handling Enpp-1-IN-14

The following diagram outlines the standard operating procedure for the safe handling of **Enpp-1-IN-14** from receipt to disposal.

Safe Handling and Disposal Workflow for Enpp-1-IN-14



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **Enpp-1-IN-14**.

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical advice.[1]
- Skin Contact: Wash immediately with plenty of water.[1] Remove contaminated clothing.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: If swallowed, rinse mouth with water (only if the person is conscious). Seek immediate medical attention. The substance is considered very toxic if swallowed.[1]

Accidental Release Measures

In the event of a spill, wear a self-contained breathing apparatus and protective clothing.[1]

Prevent the material from entering drains or waterways. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

Storage and Stability

Store **Enpp-1-IN-14** as directed by the supplier, typically in a cool, dry, and well-ventilated area, protected from light and heat.[1] The compound is stable if stored as directed.[1] Avoid strong oxidizing agents.[1] Stock solutions should be aliquoted and stored to prevent degradation from repeated freeze-thaw cycles.[4][5]

Disposal Considerations

Dispose of **Enpp-1-IN-14** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[1] Do not allow the chemical to enter the environment. It is considered non-hazardous for transport.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. Personal protective equipment for preparing toxic drugs [gerpac.eu]
- 3. pogo.ca [pogo.ca]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Enpp-1-IN-14]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409671#personal-protective-equipment-for-handling-enpp-1-in-14]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

